

Application Notes and Protocols for 5,5'-Dibromo-BAPTA-AM Cell Loading

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5,5'-Dibromo-BAPTA**

Cat. No.: **B038350**

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Introduction

5,5'-Dibromo-BAPTA-AM is a cell-permeant calcium chelator widely used in life sciences to study the role of intracellular calcium (Ca^{2+}) signaling. As an acetoxymethyl (AM) ester derivative of the Ca^{2+} chelator BAPTA, it can passively diffuse across the cell membrane. Once inside the cell, intracellular esterases cleave the AM groups, trapping the active, membrane-impermeant **5,5'-Dibromo-BAPTA** in the cytosol.^{[1][2][3]} This allows for the effective buffering of intracellular Ca^{2+} , thereby enabling researchers to investigate the downstream consequences of Ca^{2+} -dependent signaling pathways.^[1] **5,5'-Dibromo-BAPTA** has a moderate affinity for Ca^{2+} , making it a valuable tool for studying Ca^{2+} mobilization and buffering in a variety of cellular contexts.^[4]

These application notes provide detailed protocols for loading cells with **5,5'-Dibromo-BAPTA-AM**, along with important considerations for experimental design and data interpretation.

Data Presentation

The successful use of **5,5'-Dibromo-BAPTA-AM** is dependent on several key parameters that often require optimization based on the specific cell type and experimental conditions. The following tables summarize the critical physicochemical properties and recommended starting concentrations for cell loading.

Table 1: Physicochemical Properties of **5,5'-Dibromo-BAPTA**

Property	Value	References
Molecular Formula (Free Acid)	<chem>C22H22Br2N2O10</chem>	[2] [5]
Molecular Weight (Free Acid)	634.23 g/mol	[2] [5] [6]
Molecular Formula (Tetrapotassium Salt)	<chem>C22H18Br2K4N2O10</chem>	[4] [5] [7]
Molecular Weight (Tetrapotassium Salt)	786.59 g/mol	[2] [4] [6] [7]
Calcium Dissociation Constant (Kd) (in the absence of Mg ²⁺)	~1.6 - 3.6 μM	[2] [4]
Solubility (AM ester)	Soluble in DMSO	[2]
Solubility (Tetrapotassium Salt)	Soluble in water	[2] [7]

Table 2: Recommended Parameters for Cell Loading with **5,5'-Dibromo-BAPTA-AM**

Parameter	Recommended Range	Notes
Stock Solution Concentration	1-10 mM in anhydrous DMSO	Prepare fresh or store in small aliquots at -20°C to -80°C, protected from light and moisture.[1][4]
Working Concentration	1-50 µM	The optimal concentration is cell-type dependent and should be determined empirically.[1]
Incubation Time	15-60 minutes	Longer incubation times may be required for some cell types but can also increase cell stress.[1][8]
Incubation Temperature	37°C or Room Temperature	Incubation at 37°C is common, but room temperature may reduce compartmentalization of the dye into organelles.[3][8][9]
Pluronic® F-127 Concentration	0.02% - 0.04% (optional)	Aids in the dispersion of the water-insoluble AM ester in aqueous loading buffer.[3][7]
Probenecid Concentration	1-2.5 mM (optional)	An organic anion transporter inhibitor that helps prevent the active extrusion of the de-esterified chelator from the cell.[2][3]

Experimental Protocols

This section provides a detailed step-by-step protocol for loading adherent cells with **5,5'-Dibromo-BAPTA-AM**.

Materials:

- **5,5'-Dibromo-BAPTA-AM**
- High-quality, anhydrous Dimethyl Sulfoxide (DMSO)
- Pluronic® F-127 (optional)
- Probenecid (optional)
- Balanced salt solution (e.g., Hanks' Balanced Salt Solution, HBSS) or serum-free cell culture medium
- Cultured cells (adherent or in suspension)

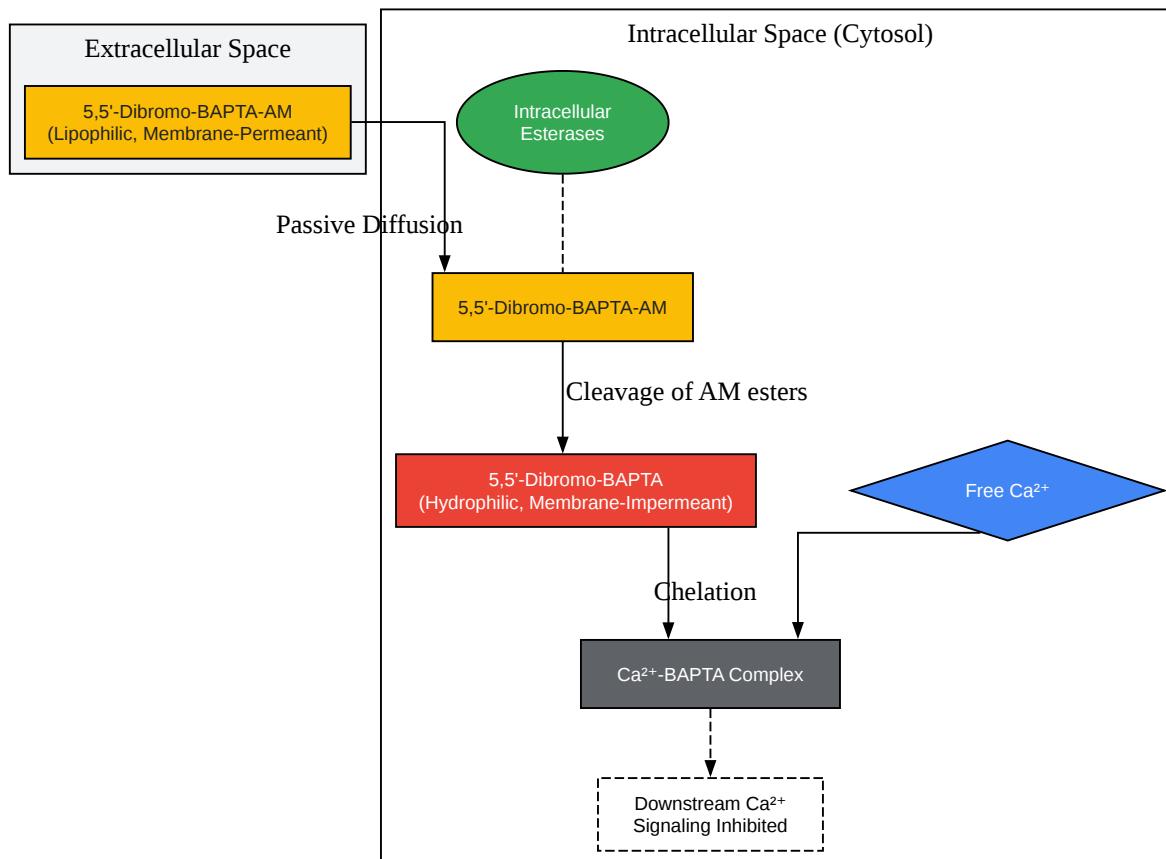
Protocol for Loading Adherent Cells:

- Preparation of Stock Solutions:
 - Prepare a 1-10 mM stock solution of **5,5'-Dibromo-BAPTA-AM** in anhydrous DMSO.[\[1\]](#)[\[4\]](#)
For example, to make a 1 mM stock solution, dissolve 1 mg of **5,5'-Dibromo-BAPTA-AM** (MW ~922.3 g/mol) in approximately 1.08 mL of anhydrous DMSO.[\[1\]](#)
 - Vortex briefly to ensure complete dissolution.
 - Store the stock solution in small, single-use aliquots at -20°C or -80°C, protected from light and moisture to avoid hydrolysis.[\[1\]](#)[\[10\]](#)
- Preparation of Loading Solution:
 - Warm the required reagents (e.g., HBSS, Pluronic® F-127 stock solution) to the desired incubation temperature (e.g., 37°C or room temperature).
 - Dilute the **5,5'-Dibromo-BAPTA-AM** stock solution into the balanced salt solution or serum-free medium to the final desired working concentration (typically 1-50 µM).[\[1\]](#)
 - (Optional) To aid in the dispersion of the AM ester, first mix the stock solution with an equal volume of a 10% Pluronic® F-127 stock solution before diluting it into the final volume of HBSS. The final concentration of Pluronic® F-127 should be approximately 0.02%.[\[2\]](#)

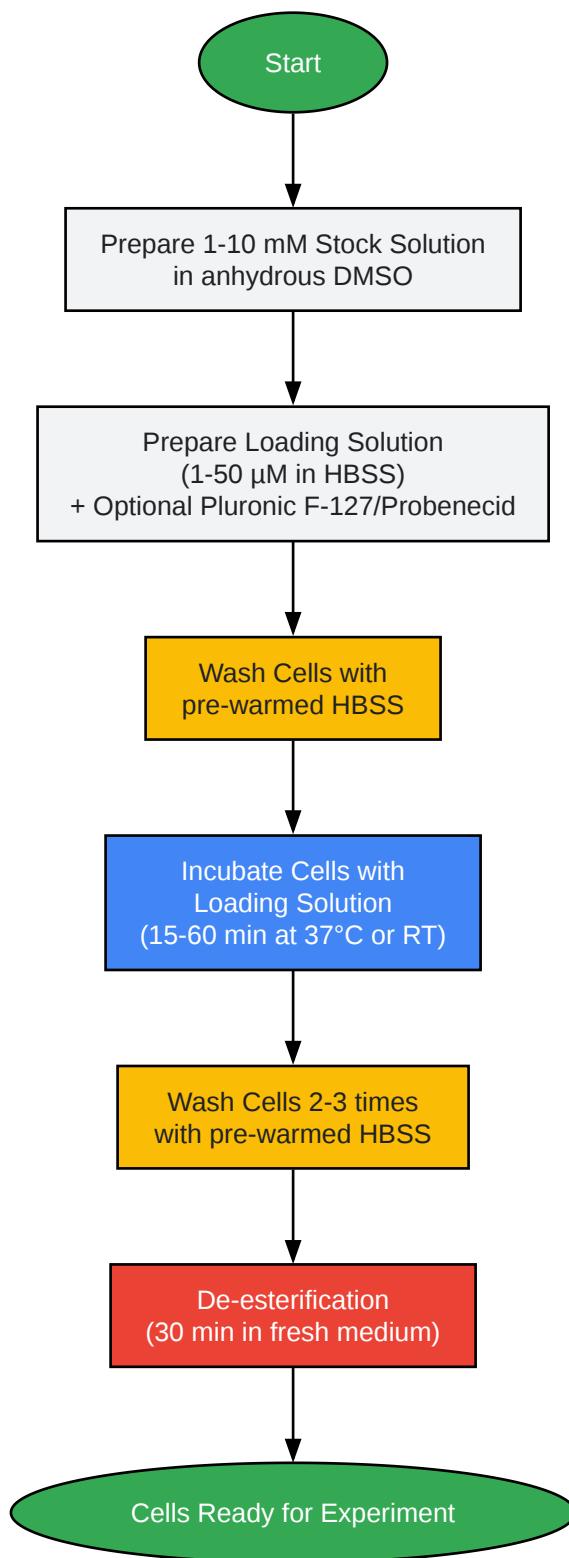
- (Optional) If using probenecid to prevent chelator extrusion, add it to the loading buffer to a final concentration of 1-2.5 mM.[2]
- Vortex the final loading solution gently to ensure it is well-mixed.
- Cell Loading:
 - Aspirate the cell culture medium from the cells.
 - Wash the cells once with the pre-warmed balanced salt solution.[4]
 - Add the prepared loading solution to the cells, ensuring the entire surface is covered.
 - Incubate the cells for 15-60 minutes at 37°C or a longer duration at room temperature, protected from light.[1][3] The optimal incubation time and temperature are cell-type dependent and should be determined empirically.[3]
- Washing and De-esterification:
 - Aspirate the loading solution.
 - Wash the cells two to three times with the pre-warmed balanced salt solution or medium to remove any extracellular **5,5'-Dibromo-BAPTA-AM**.[1][4]
 - Add fresh, pre-warmed complete culture medium to the cells and incubate for an additional 30 minutes. This de-esterification period allows for the complete cleavage of the AM esters by intracellular esterases, ensuring the chelator is in its active, calcium-binding form.[1]
- Proceed with Experiment:
 - The cells are now loaded with **5,5'-Dibromo-BAPTA** and are ready for the experiment to investigate the role of intracellular calcium.

Mandatory Visualizations

The following diagrams illustrate the mechanism of action of **5,5'-Dibromo-BAPTA-AM** and the experimental workflow for cell loading.

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Caption: Mechanism of **5,5'-Dibromo-BAPTA-AM** cell loading and calcium chelation.



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Caption: Experimental workflow for loading cells with **5,5'-Dibromo-BAPTA-AM**.

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- To cite this document: BenchChem. [Application Notes and Protocols for 5,5'-Dibromo-BAPTA-AM Cell Loading]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b038350#5-5-dibromo-bapta-am-cell-loading-protocol\]](https://www.benchchem.com/product/b038350#5-5-dibromo-bapta-am-cell-loading-protocol)

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